

# Technical Guide: Physicochemical Properties of 2-(Trifluoromethoxy)benzyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Trifluoromethoxy)benzyl alcohol

Cat. No.: B068479

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the boiling and melting points of **2-(Trifluoromethoxy)benzyl alcohol**, a versatile building block in the pharmaceutical and agrochemical industries. The inclusion of the trifluoromethoxy group enhances the lipophilicity and metabolic stability of molecules, making this compound a valuable intermediate in the synthesis of novel therapeutic agents.<sup>[1]</sup>

## Physicochemical Data

The following table summarizes the reported boiling point of **2-(Trifluoromethoxy)benzyl alcohol**.

Property	Value	Conditions
Boiling Point	98 °C	at 12 mmHg
Boiling Point	96-98 °C	at 12 mmHg <sup>[2]</sup>
Boiling Point	96 °C	

Note on Melting Point: A definitive melting point for **2-(Trifluoromethoxy)benzyl alcohol** is not consistently reported in the reviewed literature. The compound is described as a "white to almost white clear liquid"<sup>[1]</sup>, suggesting a melting point at or below room temperature. Another source describes it as a "fused solid" at room temperature. This ambiguity indicates that the

melting point may be close to ambient temperatures. For comparison, the related compound 2,5-bis(trifluoromethyl)benzyl alcohol has a reported melting point of 34-36 °C.

## Experimental Protocols

While the specific experimental report for the determination of the boiling point of **2-(Trifluoromethoxy)benzyl alcohol** is not detailed in the available literature, a general methodology for determining the boiling point of a liquid under reduced pressure is described below.

### Determination of Boiling Point under Reduced Pressure

This method is employed for substances that decompose at their atmospheric boiling point.

Apparatus:

- A distillation flask of appropriate size.
- A thermometer.
- A capillary tube sealed at one end.
- A heating mantle or oil bath.
- A vacuum pump and a manometer to measure the pressure.

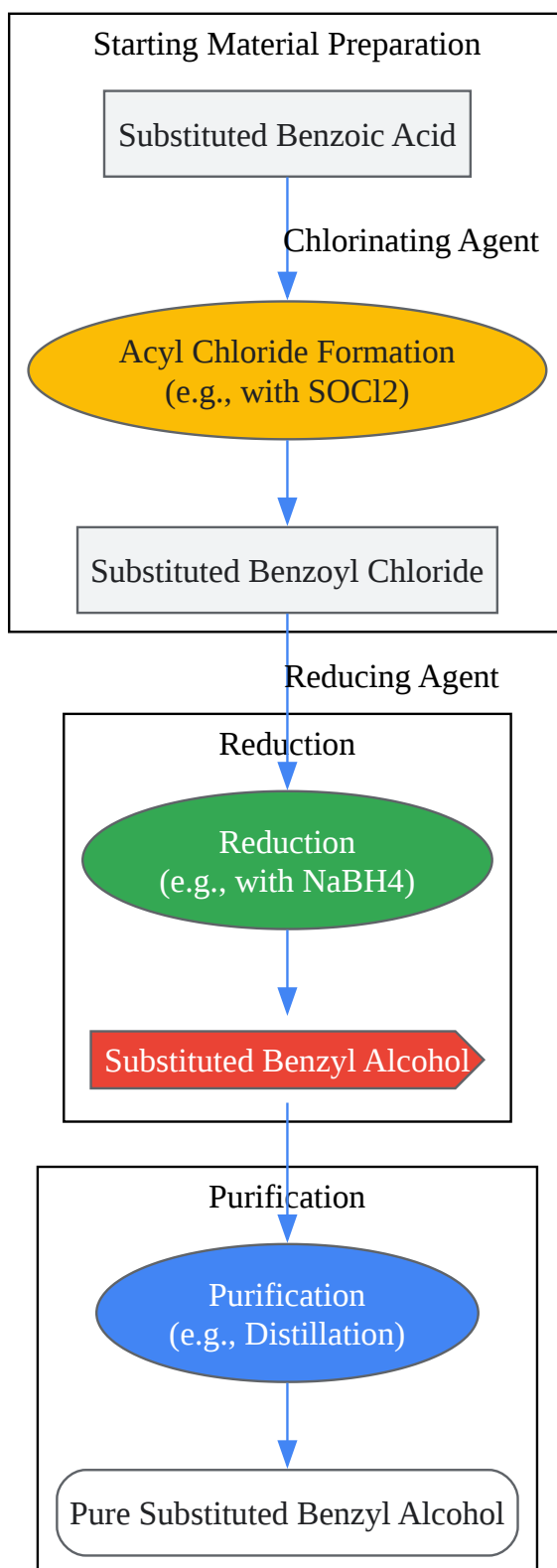
Procedure:

- A small amount of the liquid is placed in the distillation flask.
- The thermometer is positioned such that the top of the bulb is level with the side arm of the flask.
- A capillary tube, sealed at one end, is placed in the flask with the open end submerged in the liquid.
- The system is connected to a vacuum pump, and the pressure is reduced to the desired value, as measured by the manometer.

- The flask is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The boiling point is the temperature at which the stream of bubbles is continuous and vigorous, and the vapor and liquid are in equilibrium.

## Logical Workflow: Synthesis of a Substituted Benzyl Alcohol

The following diagram illustrates a representative synthetic pathway for a substituted benzyl alcohol, based on common organic chemistry transformations. This provides a logical workflow for the preparation of compounds structurally related to **2-(Trifluoromethoxy)benzyl alcohol**.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of substituted benzyl alcohols.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 175278-07-6 CAS MSDS (2-(Trifluoromethoxy)benzyl alcohol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-(Trifluoromethoxy)benzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b068479#boiling-and-melting-point-of-2-trifluoromethoxy-benzyl-alcohol\]](https://www.benchchem.com/product/b068479#boiling-and-melting-point-of-2-trifluoromethoxy-benzyl-alcohol)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

